

An In-depth Technical Guide to the Physical Properties of N-Isopropylbenzylamine

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Compound of Interest

Compound Name: **N-Isopropylbenzylamine**

Cat. No.: **B094796**

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This technical guide provides a comprehensive overview of the core physical properties of **N-Isopropylbenzylamine** (N-IBA), with a specific focus on its melting and boiling points. The information is tailored for researchers, scientists, and professionals involved in drug development and organic synthesis.

Introduction

N-Isopropylbenzylamine (CAS No. 102-97-6) is a secondary amine featuring a benzyl group and an isopropyl group attached to the nitrogen atom.^[1] It is a structural isomer of methamphetamine and is primarily utilized as an intermediate in the synthesis of pharmaceuticals and other organic compounds.^{[2][3]} Due to its similar appearance and physical properties to methamphetamine, it has also been identified as a common adulterant in illicit drug preparations.^{[2][3]} An accurate understanding of its physical properties is crucial for its proper handling, purification, and characterization in a laboratory setting. At room temperature, **N-Isopropylbenzylamine** in its free base form is a colorless to pale yellow liquid or oil with a characteristic amine-like odor.^{[4][5][6]}

Core Physical Properties

The physical properties of **N-Isopropylbenzylamine** can vary, particularly between its free base form and its hydrochloride salt. The following table summarizes the key quantitative data available from various sources.

Property	Value (Free Base)	Value (Hydrochloride Salt)	Reference(s)
Molecular Formula	C ₁₀ H ₁₅ N	C ₁₀ H ₁₆ ClN	[1] [7]
Molecular Weight	149.23 g/mol	185.70 g/mol	[1] [8]
Appearance	Colorless to pale yellow liquid/oil	White crystals/powder	[1] [4] [5]
Melting Point	< 25 °C (Implied by liquid state at RT)	~120 °C to 203 °C	[1] [4]
Boiling Point	200 °C (at atmospheric pressure)	Not applicable	[2] [6]
Density	0.892 g/mL (at 25 °C)	Not available	[6] [7] [9]
Refractive Index	n _{20/D} 1.502	Not available	[2] [6]

Note: The wide range reported for the hydrochloride salt's melting point may be due to variations in purity or experimental conditions.

Experimental Protocols

Detailed experimental protocols for determining the melting and boiling points of **N-Isopropylbenzylamine** are not extensively published. However, standard methodologies for organic compounds are applicable.

3.1 Melting Point Determination

The melting point of the **N-Isopropylbenzylamine** hydrochloride salt is determined using a melting point apparatus.

- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow range.
- Apparatus: A calibrated digital melting point apparatus, such as a Systems Opti-Melt Model MPA-100 or similar, is commonly used.[\[10\]](#) This consists of a heated block with a sample

holder, a thermometer or temperature sensor, and a viewing lens or camera.

- Methodology:
 - Sample Preparation: A small amount of the dry, crystalline **N-Isopropylbenzylamine** hydrochloride is packed into a capillary tube to a depth of 2-3 mm.
 - Measurement: The capillary tube is placed in the heating block of the apparatus.
 - Heating: The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
 - Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is reported as the melting point.

3.2 Boiling Point Determination

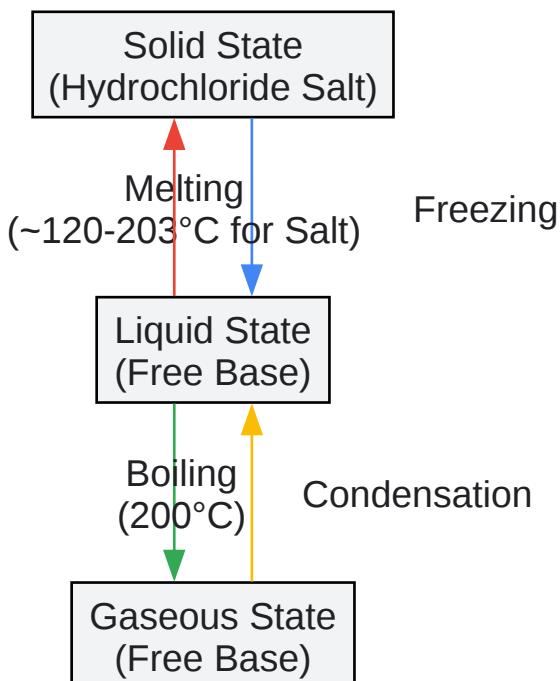
The boiling point of **N-Isopropylbenzylamine** free base is determined through distillation.[\[1\]](#)

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. The "normal boiling point" is measured at an atmospheric pressure of 760 mmHg.
- Apparatus: A standard distillation setup is used, including a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask. For purification, fractional distillation is employed, which includes a fractionating column.[\[1\]](#)
- Methodology:
 - Setup: The liquid **N-Isopropylbenzylamine** is placed in the distillation flask with boiling chips to ensure smooth boiling. The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
 - Heating: The liquid is gradually heated.

- Equilibrium: As the liquid boils, the vapor rises, condenses in the condenser, and collects in the receiving flask. The temperature is monitored continuously.
- Measurement: The boiling point is the stable temperature recorded on the thermometer during the distillation process when a steady stream of distillate is collected.
- Pressure Correction: If the atmospheric pressure is not 760 mmHg, a nomograph or appropriate formula is used to correct the observed boiling point to the normal boiling point.

Visualization of Physical States

The relationship between the physical state of **N**-Isopropylbenzylamine and temperature can be visualized as a logical progression.



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Caption: State transitions of **N**-Isopropylbenzylamine as a function of temperature.

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